

Technical Guide: SGC-CBP30 – Chemical Structure, Properties, and Experimental Application

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Compound of Interest

Compound Name: *Sgccbp30*

Cat. No.: *B13398374*

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Executive Summary

SGC-CBP30 is a highly potent, selective chemical probe designed to inhibit the bromodomains of CREB-binding protein (CBP/CREBBP) and E1A binding protein p300 (EP300).^{[1][2]} Developed by the Structural Genomics Consortium (SGC), it serves as a critical tool for dissecting the epigenetic regulation of gene transcription, particularly in inflammatory pathways (e.g., Th17 differentiation) and oncology. This guide provides a comprehensive technical analysis of its chemical structure, physicochemical properties, mechanism of action, and validated experimental protocols for researchers.

Part 1: Chemical Identity & Structural Analysis

Nomenclature and Identification

SGC-CBP30 acts as a specific acetyl-lysine (Kac) mimetic.^[3] Its scaffold is built upon a 3,5-dimethylisoxazole headgroup fused to a benzimidazole core, optimized for shape complementarity within the CBP/p300 hydrophobic pocket.

Property	Detail
Common Name	SGC-CBP30 (CBP30)
IUPAC Name	2-[2-(3-chloro-4-methoxyphenyl)ethyl]-5-(3,5-dimethyl-1,2-oxazol-4-yl)-1-[(2S)-2-(morpholin-4-yl)propyl]-1H-1,3-benzodiazole
CAS Number	1613695-14-9
PubChem CID	72201027
Molecular Formula	C ₂₈ H ₃₃ ClN ₄ O ₃
Molecular Weight	509.04 g/mol (Monoisotopic Mass: 508.22 g/mol)
Chirality	Contains one chiral center (S-enantiomer is the active probe)

Structural Pharmacophore Analysis

The molecule can be dissected into three functional domains:

- **Acetyl-Lysine Mimetic (Head):** The 3,5-dimethylisoxazole moiety mimics the acetylated lysine of histone tails, forming a critical hydrogen bond with the conserved Asparagine residue (Asn1168 in CBP) in the bromodomain binding pocket.
- **Scaffold Core:** The benzimidazole ring provides a rigid linker that positions the headgroup and side chains correctly.
- **Solubility/Selectivity Tail:** The morpholine side chain improves physicochemical properties (solubility) and induces steric clashes with non-target bromodomains (like BRD4), thereby enhancing selectivity.

Part 2: Physicochemical Profile

Understanding the physical limits of SGC-CBP30 is crucial for assay reproducibility.

Parameter	Value	Notes
Solubility (DMSO)	~50 mM (25 mg/mL)	Recommended stock solvent.
Solubility (Ethanol)	~25 mM	Requires sonication; less stable than DMSO.
Solubility (Water)	Negligible	Do not dissolve directly in aqueous media.
LogP	4.89	Highly lipophilic; requires careful dilution.
pKa	~6.5 (Morpholine nitrogen)	Protonated at physiological pH.
Stability (Solid)	2 years at -20°C	Store desiccated and protected from light.
Stability (Solution)	6 months at -80°C	Avoid repeated freeze-thaw cycles.

Part 3: Mechanism of Action & Structural Biology

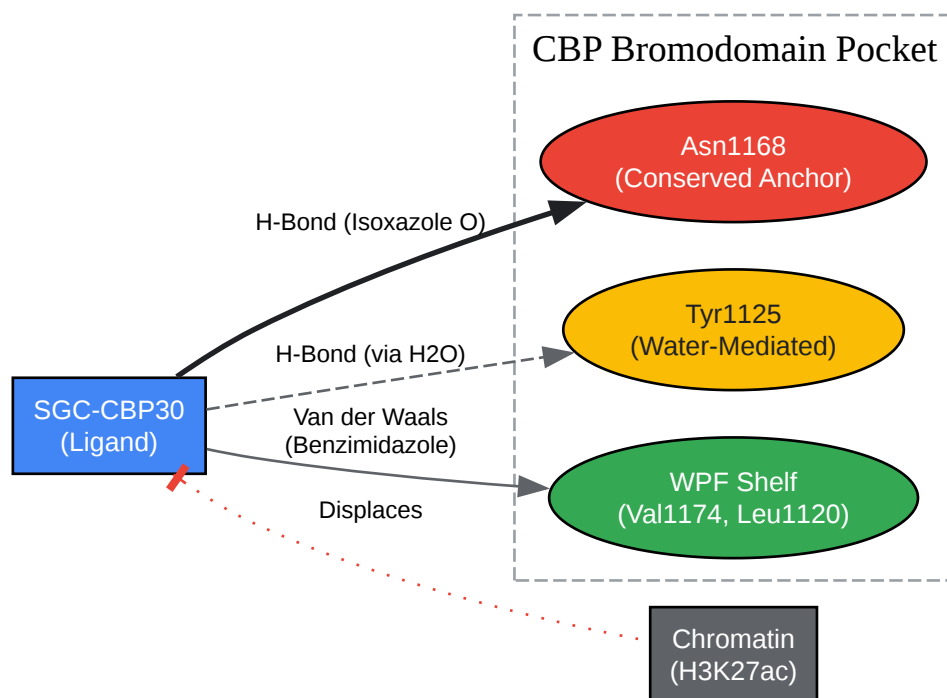
Binding Mechanism

SGC-CBP30 functions as a competitive inhibitor of the CBP/p300 bromodomains. It displaces acetylated histone peptides (e.g., H3K56ac, H3K27ac) from the bromodomain pocket, thereby preventing the recruitment of the transcriptional machinery to chromatin.

- Primary Target: CBP Bromodomain (Kd = 21 nM) and p300 Bromodomain (Kd = 32 nM).[4]
- Selectivity: Exhibits >40-fold selectivity over the first bromodomain of BRD4 (BRD4(1)) and >250-fold over BRD4(2).[2]
- Structural Evidence: The co-crystal structure of SGC-CBP30 with the CBP bromodomain is deposited in the Protein Data Bank under PDB ID: 4NR7.

Interaction Network (Graphviz Visualization)

The following diagram illustrates the key molecular interactions stabilizing SGC-CBP30 within the CBP binding pocket.



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Caption: Key molecular interactions between SGC-CBP30 and the CBP Bromodomain (PDB: 4NR7).

Part 4: Experimental Protocols

Stock Solution Preparation

Objective: Create a stable 10 mM stock solution.

- Weighing: Accurately weigh 5.09 mg of SGC-CBP30 powder.
- Solvent Addition: Add 1.00 mL of anhydrous DMSO (99.9% purity).
 - Note: Do not use hydrous DMSO as it may precipitate the compound over time.
- Dissolution: Vortex for 30 seconds. If particulates remain, sonicate for 5 minutes at room temperature.

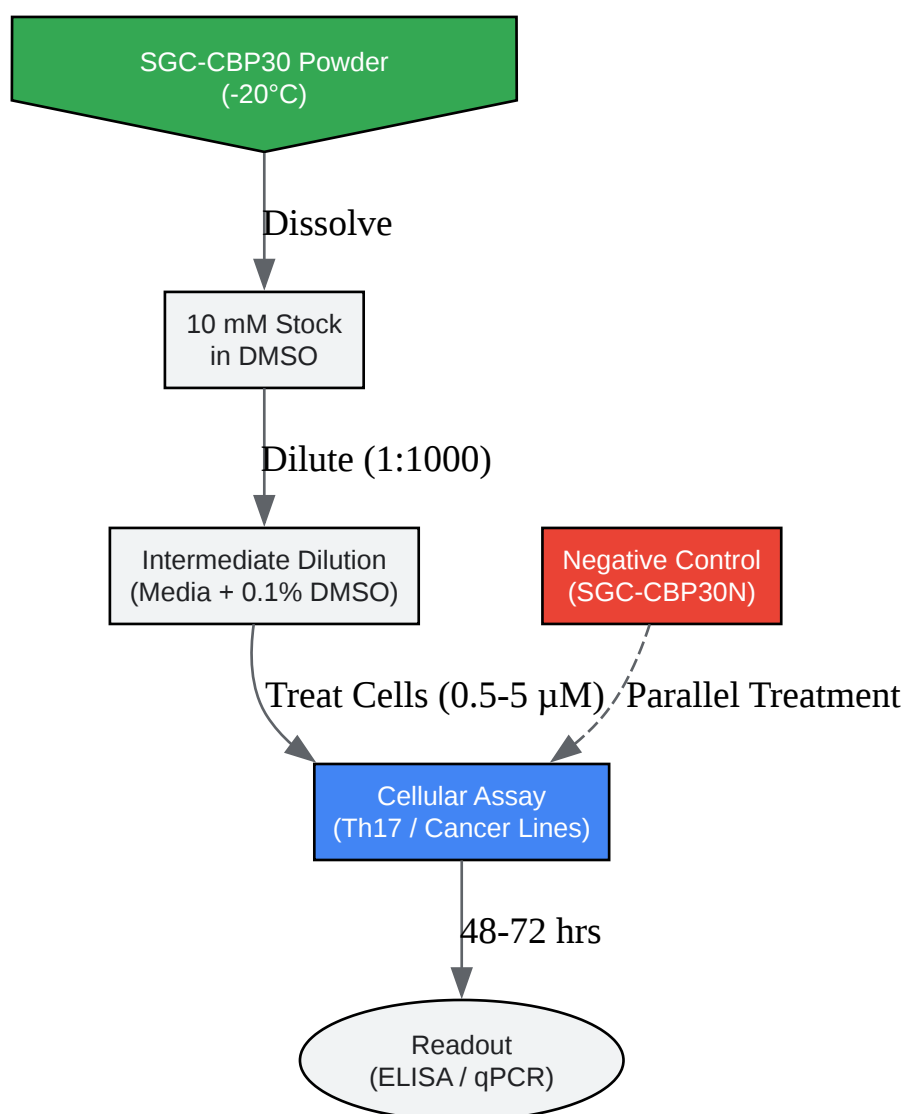
- Aliquoting: Dispense into 50 μ L aliquots in amber microcentrifuge tubes.
- Storage: Snap-freeze in liquid nitrogen and store at -80°C .

Cellular Assay Guidelines (Th17 Differentiation Example)

SGC-CBP30 is frequently used to inhibit IL-17A secretion.

- Cell Seeding: Seed CD4⁺ T cells in appropriate media.
- Dilution Series:
 - Prepare an intermediate dilution (e.g., 1000x) in culture media to minimize DMSO shock.
 - Final DMSO concentration in the well must be $<0.1\%$ (v/v).
- Treatment: Treat cells with SGC-CBP30 at concentrations ranging from 0.5 μM to 5 μM .
 - Control: Use SGC-CBP30N (negative control probe) at identical concentrations to rule out off-target toxicity.
- Incubation: Incubate for 48–72 hours depending on the readout (qPCR for mRNA or ELISA for cytokine secretion).

Experimental Workflow Diagram



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Caption: Recommended workflow for handling and applying SGC-CBP30 in cellular assays.

Part 5: Synthesis & Quality Control

Synthetic Route Overview

The synthesis of SGC-CBP30 was originally described by Hay et al. (2014). It involves a convergent synthesis strategy:

- **Precursor Assembly:** A 3,5-dimethylisoxazole derivative is coupled to a phenylenediamine scaffold.

- Cyclization: Formation of the benzimidazole core via condensation.
- Chiral Installation: Introduction of the (S)-2-aminopropanol derived moiety (or similar chiral amine) to install the chiral center.
- Morpholine Ring Closure: Alkylation with 2-bromoethyl ether to form the morpholine tail.

Quality Control Metrics

For drug development applications, ensure the probe meets these criteria:

- Purity (HPLC): >98% at 254 nm.
- Enantiomeric Excess (ee): >95% (S-isomer) determined by Chiral HPLC.
- Identity: Verified by ¹H-NMR and High-Resolution Mass Spectrometry (HRMS).

References

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- Structural Genomics Consortium (SGC). SGC-CBP30 Probe Summary. The SGC Website. [Link](#)
- RCSB Protein Data Bank. Crystal Structure of CBP Bromodomain with SGC-CBP30 (PDB: 4NR7). [Link](#)

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